

In-Depth Technical Guide to 2-Methylindoline-d3: Chemical Properties and Structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methylindoline-d3

Cat. No.: B13446824

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical properties and structure of **2-Methylindoline-d3**, a deuterated isotopologue of 2-methylindoline. This document is intended for researchers, scientists, and professionals in drug development who are interested in the application of isotopically labeled compounds. This guide covers the fundamental physicochemical properties, structural details, and potential applications in research, with a focus on its utility in pharmacokinetic studies. While specific experimental data for the deuterated compound is limited in publicly accessible literature, this guide also provides information on the non-deuterated analog and discusses the expected impact of deuterium labeling.

Chemical Properties

2-Methylindoline-d3, also known as 2-(trideuteriomethyl)-2,3-dihydro-1H-indole, is a stable isotope-labeled form of 2-methylindoline where the three hydrogen atoms of the methyl group are replaced with deuterium.^[1] This isotopic substitution is a powerful tool in various scientific disciplines, particularly in drug discovery and development, for investigating reaction mechanisms and metabolic pathways.^{[2][3][4]}

Quantitative Data Summary

The key chemical and physical properties of **2-Methylindoline-d3** are summarized in the table below. For comparative purposes, data for the non-deuterated 2-Methylindoline is also provided where available.

| Property | 2-Methylindoline-d3 | 2-Methylindoline (Non-deuterated) |
|-------------------|---|-----------------------------------|
| Molecular Formula | C ₉ H ₈ D ₃ N ^[1] | C ₉ H ₁₁ N |
| Molecular Weight | 136.21 g/mol | 133.19 g/mol |
| CAS Number | 1246815-31-5 | 6872-06-6 |
| Appearance | Not specified (likely a liquid) | Colorless to yellow clear liquid |
| Boiling Point | Not specified | 228-229 °C |
| Density | Not specified | 1.023 g/mL at 25 °C |
| Refractive Index | Not specified | n ₂₀ /D 1.569 |

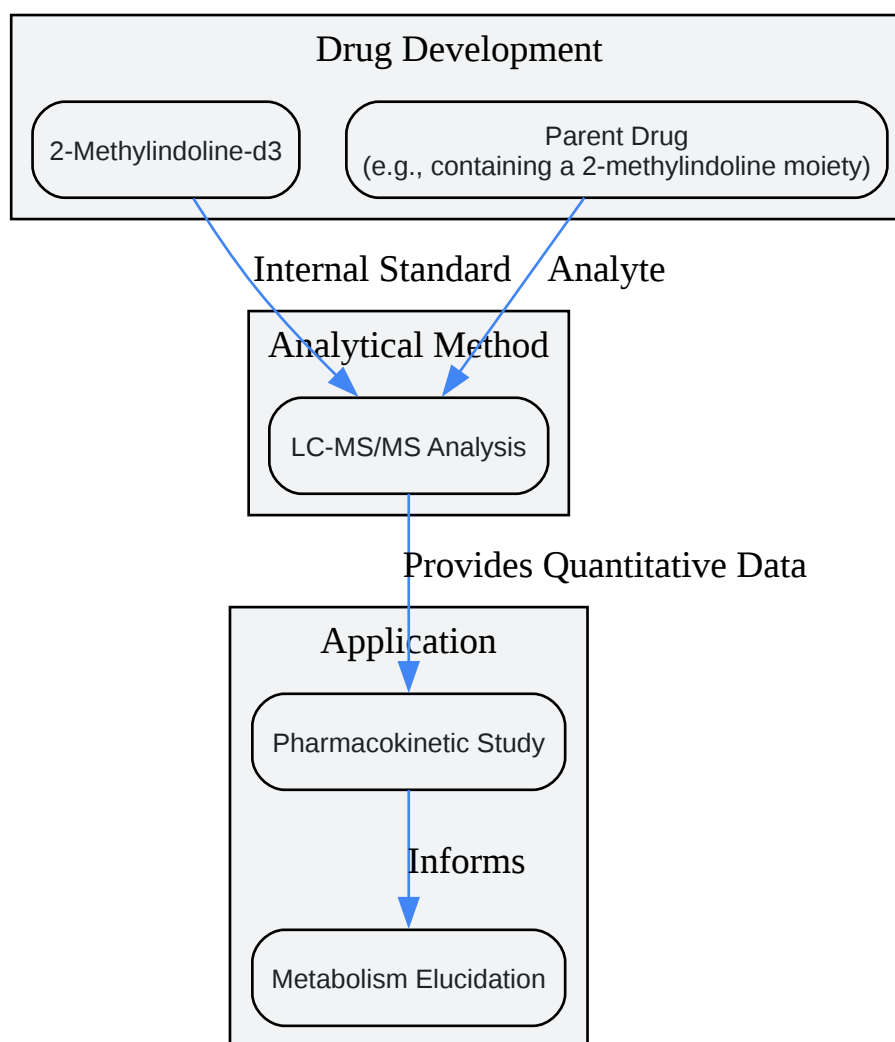
Chemical Structure

The structural representation of **2-Methylindoline-d3** is crucial for understanding its chemical behavior. The core structure consists of a bicyclic system with a benzene ring fused to a five-membered nitrogen-containing ring, with a deuterated methyl group at the 2-position.

Structural Identifiers

| Identifier | 2-Methylindoline-d3 |
|------------|---|
| SMILES | <chem>[2H]C([2H])([2H])C1Cc2ccccc2N1</chem> |
| InChI | InChI=1S/C9H11N/c1-7-6-8-4-2-3-5-9(8)10-7/h2-5,7,10H,6H2,1H3/i1D3 |

Structural Diagram



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Methylindoline-d3 | TRC-M313492-100MG | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. Impact of Deuterium Substitution on the Pharmacokinetics of Pharmaceuticals - PubMed [pubmed.ncbi.nlm.nih.gov]

- 3. Deuterium Labeling Reaction | Chem-Station Int. Ed. [en.chem-station.com]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [In-Depth Technical Guide to 2-Methylindoline-d3: Chemical Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13446824#2-methylindoline-d3-chemical-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com